

Imeglimin Hydrochloride: A Technical Guide to Preclinical Studies

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Compound of Interest

Compound Name: *Imeglimin hydrochloride*

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Introduction

Imeglimin is the first in a new tetrahydrotriazine-based class of oral antidiabetic agents known as "glimins".^{[1][2][3][4][5]} Developed to address the core pathophysiological defects of type 2 diabetes (T2D), its mechanism of action is distinct from existing therapeutic classes.^[4]

Preclinical research has established that imeglimin uniquely targets mitochondrial bioenergetics to produce a dual effect: improving insulin secretion from pancreatic β -cells and enhancing insulin sensitivity in peripheral tissues like the liver and skeletal muscle.^{[6][7][8][9]} This technical guide provides an in-depth summary of the pivotal preclinical studies that have elucidated imeglimin's mechanism, efficacy, and pharmacokinetic profile, offering a comprehensive resource for the scientific community.

Core Mechanism of Action

Imeglimin's therapeutic effects stem from its ability to modulate mitochondrial function, a key factor in the pathophysiology of T2D.^{[6][8]} This modulation results in improved cellular energy metabolism and protection against cell death associated with oxidative stress.^{[7][8]}

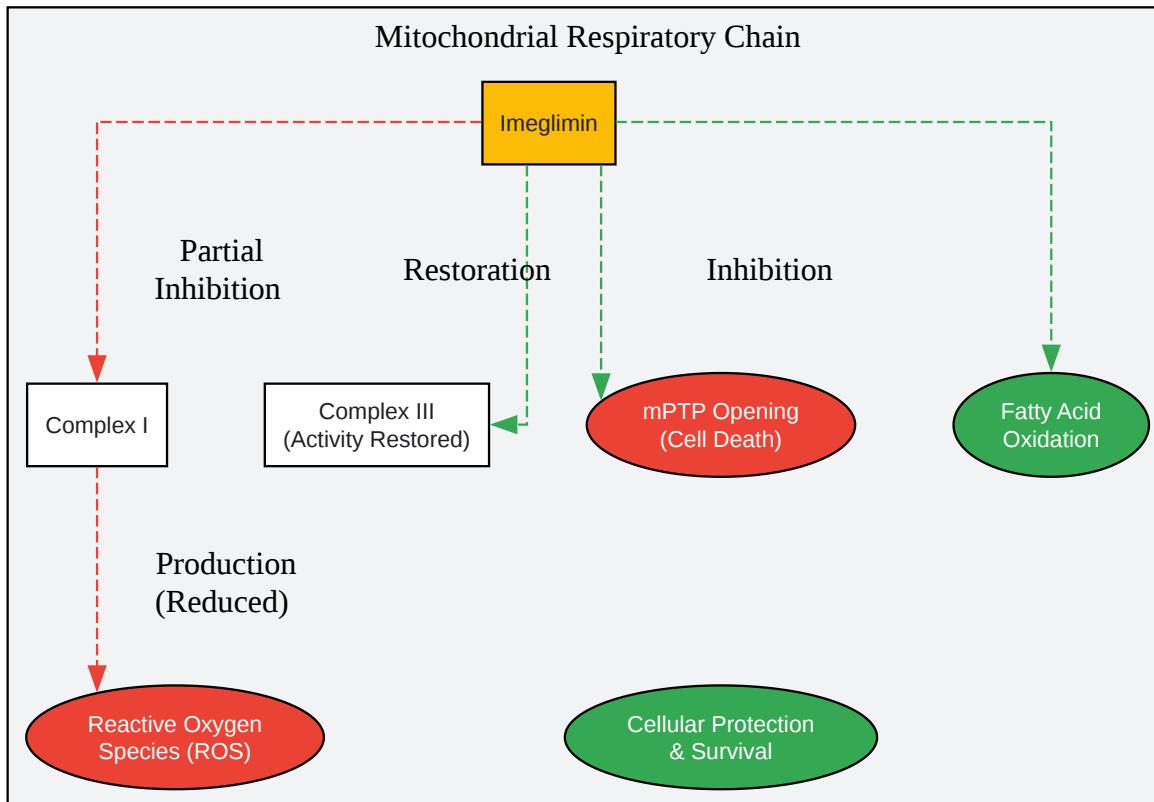
The Mitochondrial Hub: Rebalancing Bioenergetics

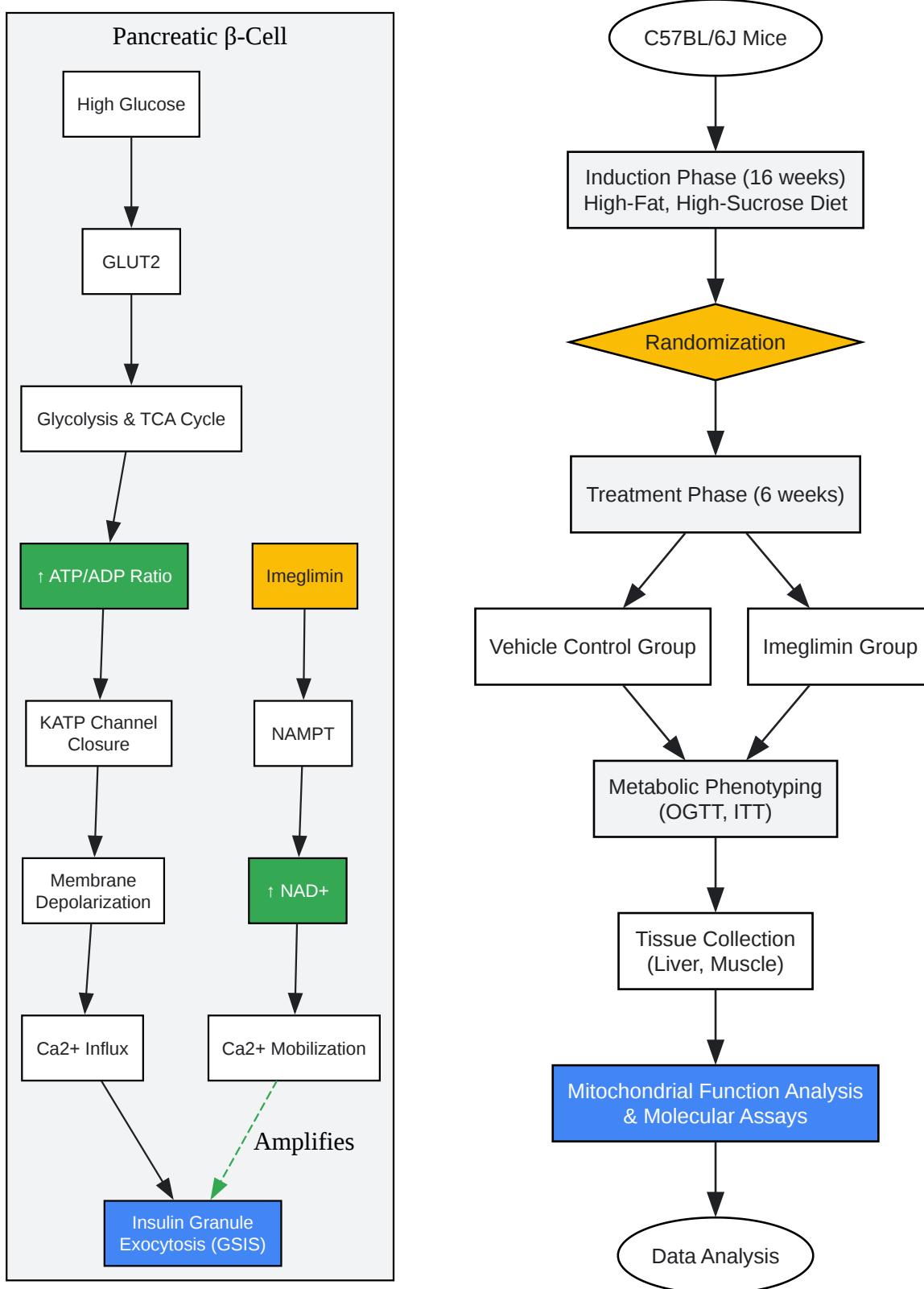
Preclinical studies have demonstrated that imeglimin directly targets the mitochondrial respiratory chain.^{[2][7][8]} It exerts a mild and partial inhibition of Complex I while

simultaneously restoring the activity of Complex III, which is often deficient in diabetic models.

[2][6][7][8] This rebalancing of the respiratory chain leads to several beneficial downstream effects:

- Reduced Oxidative Stress: The modulation of electron flow significantly decreases the production of reactive oxygen species (ROS).[1][2][8]
- Prevention of Cell Death: Imeglimin inhibits the opening of the mitochondrial permeability transition pore (mPTP), a key event in apoptosis, thereby protecting cells from death.[1][7][8]
- Enhanced Fatty Acid Oxidation: By redirecting substrate flows toward Complex II, imeglimin promotes an increase in fatty acid oxidation.[2][10]



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